

Application Notes and Protocols for In Vitro Antifungal Bioassay of (E)-Metominostrobin

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Compound of Interest

Compound Name: (E)-Metominostrobin

Cat. No.: B1676514

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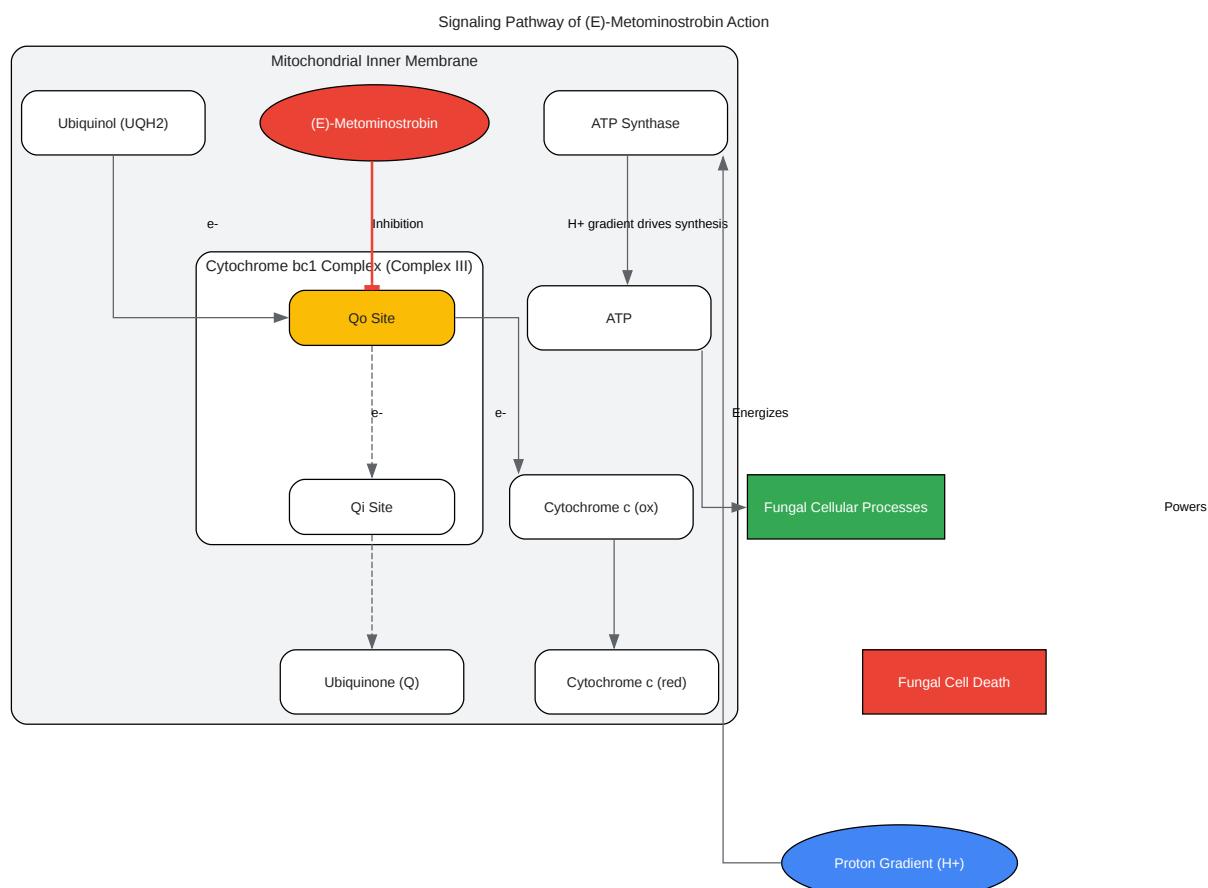
Audience: Researchers, scientists, and drug development professionals.

Introduction:

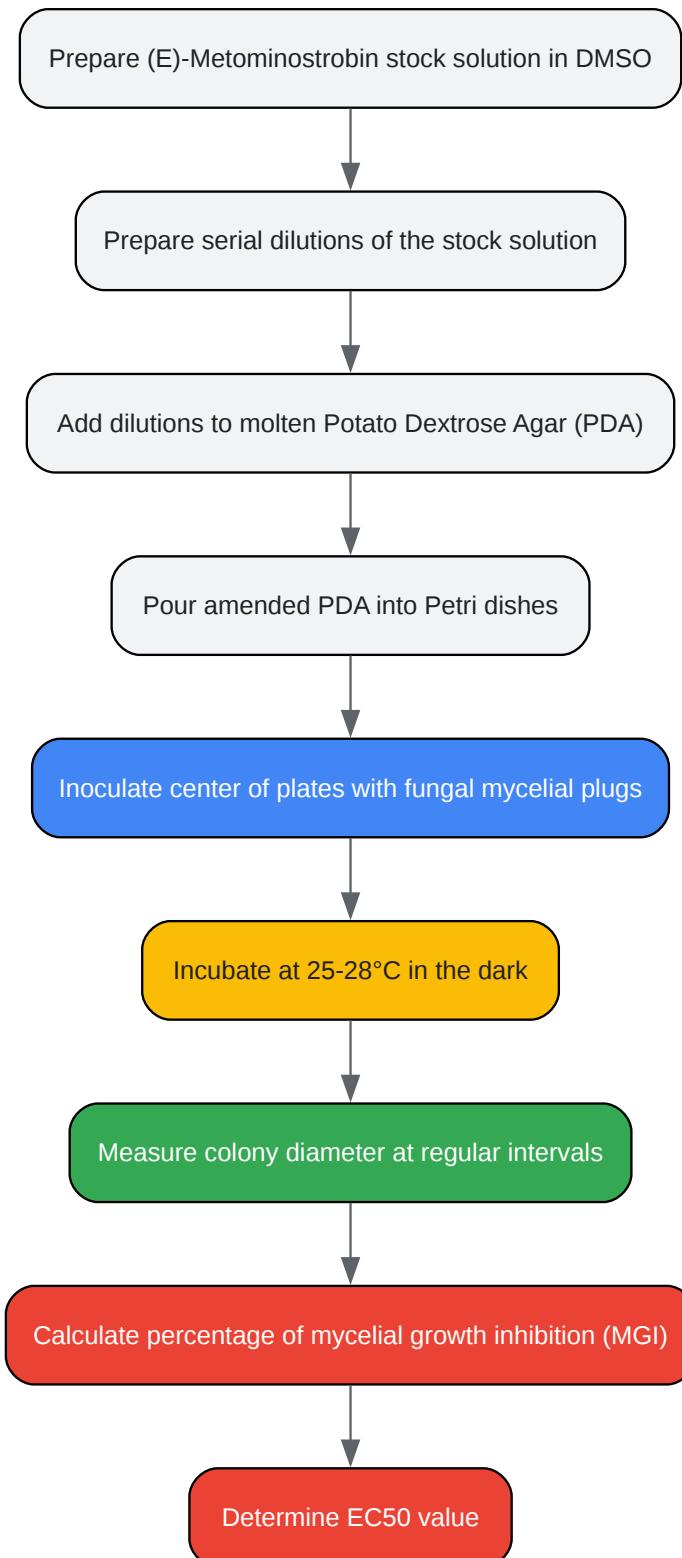
(E)-Metominostrobin is a synthetic strobilurin fungicide belonging to the quinone outside inhibitor (QoI) group.^[1] Its primary mode of action is the inhibition of mitochondrial respiration in fungi by binding to the Qo site of the cytochrome bc1 complex (Complex III) in the electron transport chain.^[2] This disruption of ATP production ultimately leads to fungal cell death. These application notes provide detailed protocols for the in vitro evaluation of the antifungal activity of **(E)-Metominostrobin**.

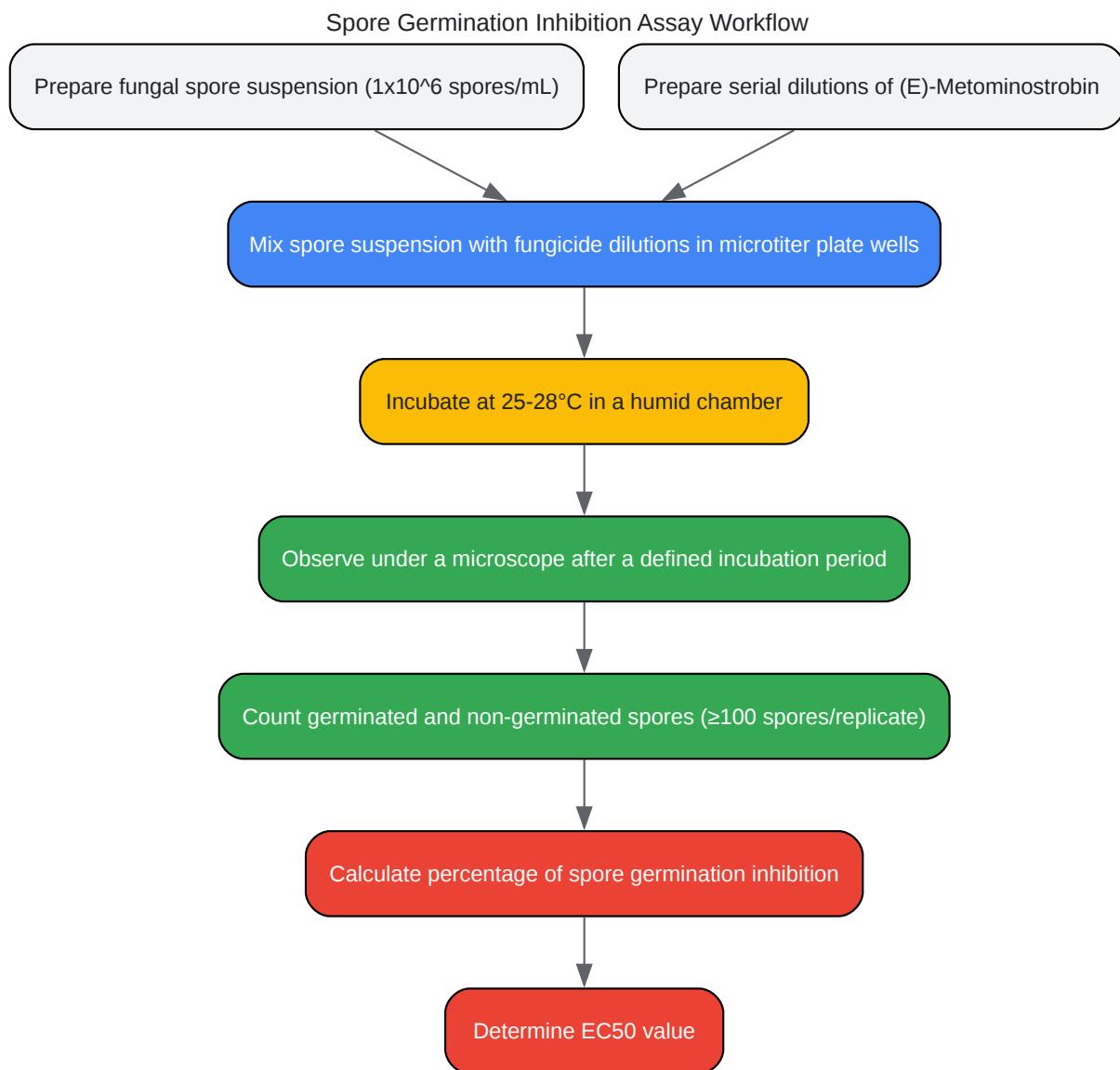
Mechanism of Action: Inhibition of Cytochrome bc1 Complex

(E)-Metominostrobin, like other strobilurin fungicides, targets the cytochrome bc1 complex in the inner mitochondrial membrane. It specifically binds to the Quinone 'outside' (Qo) site, blocking the transfer of electrons from ubiquinol to cytochrome c1. This inhibition halts the mitochondrial respiratory chain, preventing the generation of ATP, which is essential for cellular processes. The result is the cessation of fungal growth and, ultimately, cell death.



Mycelial Growth Inhibition Assay Workflow





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References

- 1. Metominostrobin (Ref: SSF 126) [sitem.herts.ac.uk]
- 2. (2E)-2-methoxyimino-N-methyl-2-(2-phenoxyphenyl)acetamide | C16H16N2O3 | CID 5483872 - PubChem [pubchem.ncbi.nlm.nih.gov]
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